

# Revolutionizing Standby Efficiency: A Comparative Analysis of the FAN7602 PWM Controller

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## Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

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In the relentless pursuit of energy efficiency, minimizing standby power consumption in electronic devices has become a critical design consideration for researchers and electronics engineers. The **FAN7602**, a green current-mode Pulse Width Modulation (PWM) controller, has emerged as a popular solution for off-line adapter applications, promising significantly reduced power loss in standby mode. This guide provides an in-depth comparison of the **FAN7602**'s power-saving capabilities against leading alternatives, supported by a detailed experimental protocol for empirical verification.

## At the Core of Power Savings: Burst Mode Operation

The **FAN7602** achieves its low standby power consumption primarily through a feature known as "burst mode" operation.<sup>[1][2][3]</sup> In this mode, the controller intermittently disables switching when the load is very light or non-existent. This periodic disabling of the main power-consuming circuits within the power supply dramatically reduces overall energy usage during idle periods. According to the manufacturer's specifications, this allows for an input power of

less than 0.3 watts at no-load and under 1 watt with a 0.5-watt load at a 265VAC input.<sup>[1][2]</sup> A later revision, the **FAN7602C**, further refines this, claiming a no-load input power of under 0.15 watts.

## The Competitive Landscape: A Head-to-Head Comparison

To provide a comprehensive overview, the **FAN7602** is compared against several prominent PWM controllers from leading manufacturers, all designed with a focus on minimizing standby power. The following table summarizes the key performance specifications as claimed in their respective datasheets.

Feature	FAN7602/FAN7602C	STMicroelectronics STCH02/STCH03	Texas Instruments UCC28710	Power Integrations LinkZero-AX
No-Load Standby Power	< 0.3W (FAN7602) / < 0.15W (FAN7602C)	< 10mW at 230VAC	< 10mW	"Zero" standby consumption (< 5mW)
Power Saving Technology	Burst Mode Operation	Advanced Power Management, Quasi-Resonant (QR) Zero-Voltage-Switching (ZVS)	Dynamically-controlled operating states, tailored modulation profile	Power-down mode
Control Method	Current Mode	Current Mode	Primary-Side Regulation (PSR)	ON/OFF Control
Internal High-Voltage Start-up	Yes	Yes (Zero power consumption)	Yes (700V)	Yes
Target Applications	Adapters, LCD Monitors, Auxiliary Power Supplies	AC-DC chargers, adapters for various consumer electronics	USB-compliant adapters and chargers, standby supplies	Auxiliary power supplies for appliances, TVs, IoT

## Experimental Verification Protocol

To empirically validate the standby power-saving claims, the following experimental protocol is proposed. This procedure outlines the methodology for measuring and comparing the no-load and light-load power consumption of the **FAN7602** against a selected competitor, for instance, the STCH02.

Objective: To accurately measure and compare the input power consumption of power supply circuits built around the **FAN7602** and a competing PWM controller under no-load and defined

light-load conditions.

Materials and Equipment:

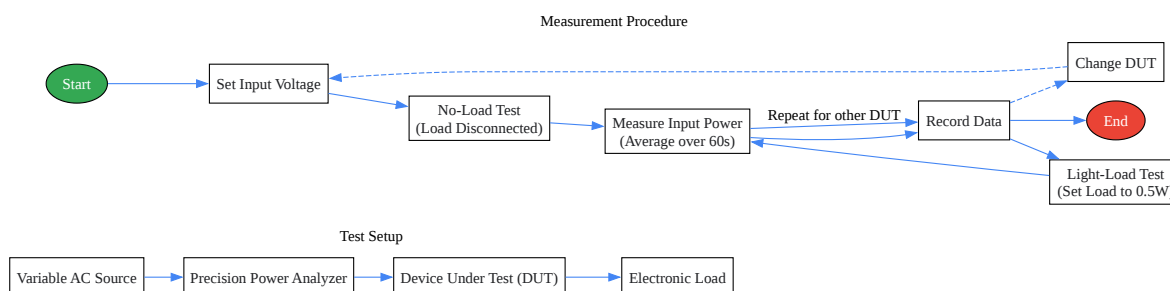
- Two identical flyback converter test boards, one populated with the **FAN7602** and the other with the competitor's IC.
- Variable AC power source (e.g., 90-265VAC).
- Precision power analyzer capable of measuring low power levels with high accuracy (compliant with IEC 62301 for standby power measurement).
- Electronic load.
- Oscilloscope.
- Digital Multimeter.

Procedure:

- **Circuit Assembly:** Construct two identical flyback converter circuits as per the typical application diagrams in the respective datasheets of the **FAN7602** and the chosen competitor. Ensure all other components (transformer, MOSFET, diodes, capacitors, etc.) are of the same type and value for both circuits to ensure a fair comparison.
- **Test Setup:**
  - Connect the input of the power analyzer to the variable AC power source.
  - Connect the output of the power analyzer to the input of the device under test (DUT).
  - Connect the output of the DUT to the electronic load.
  - Set the AC power source to the desired input voltage (e.g., 115VAC and 230VAC).
- **No-Load Measurement:**
  - With the electronic load disconnected (no-load condition), power on the DUT.

- Allow the circuit to stabilize for a period of at least 5 minutes.
- Measure and record the input power consumption using the power analyzer. It is recommended to average the reading over a period of at least 60 seconds to account for the intermittent nature of burst mode operation.
- Light-Load Measurement:
  - Connect the electronic load to the output of the DUT.
  - Set the electronic load to a constant current corresponding to a light load condition specified in the datasheets (e.g., 0.5W).
  - Allow the circuit to stabilize.
  - Measure and record the input power consumption using the power analyzer, again averaging the reading over a significant period.
- Data Analysis: Repeat the measurements for both DUTs at various input voltages. Compare the recorded power consumption values for the **FAN7602** and the competitor's IC under both no-load and light-load conditions.

## Experimental Workflow Diagram



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Caption: Experimental workflow for standby power measurement.

## Conclusion

The **FAN7602**, with its burst mode operation, offers a compelling solution for reducing standby power consumption in a variety of applications. As the comparative data indicates, the landscape of low-power PWM controllers is highly competitive, with alternatives from STMicroelectronics, Texas Instruments, and Power Integrations pushing the boundaries of efficiency even further, some claiming standby power levels below the 10mW threshold. The provided experimental protocol offers a robust framework for researchers and engineers to independently verify these claims and select the optimal controller for their specific design constraints, ultimately contributing to the development of more energy-efficient electronic devices.

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Phone: (601) 213-4426  
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